

# 3-Chloro-4-fluorophenylhydrazine hydrochloride safety and handling precautions

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## Compound of Interest

Compound Name: 3-Chloro-4-fluorophenylhydrazine  
hydrochloride

Cat. No.: B068651

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An In-depth Technical Guide to the Safety and Handling of **3-Chloro-4-fluorophenylhydrazine hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and handling information for **3-Chloro-4-fluorophenylhydrazine hydrochloride** (CAS No: 175135-74-7). The following sections detail the material's hazards, safe handling procedures, emergency response protocols, and physical properties to ensure its safe use in a laboratory setting.

## Hazard Identification and Classification

**3-Chloro-4-fluorophenylhydrazine hydrochloride** is a hazardous substance that requires careful handling. It is classified as toxic if swallowed and causes significant skin and eye irritation.<sup>[1]</sup> It may also cause respiratory irritation.<sup>[1][2]</sup>

Table 1: GHS Hazard Classification

| Hazard Class                                     | Category                | Hazard Statement                              |
|--|-------------------------|---|
| Acute Toxicity, Oral                             | Category 3 / Category 4 | H301/H302: Toxic / Harmful if swallowed[1][2] |
| Skin Corrosion/Irritation                        | Category 2              | H315: Causes skin irritation[1][2][3]         |
| Serious Eye Damage/Eye Irritation                | Category 2 / 2A         | H319: Causes serious eye irritation[1][2][3]  |
| Specific Target Organ Toxicity — Single Exposure | Category 3              | H335: May cause respiratory irritation[1][2]  |

Hazard Pictograms:

- Skull and Crossbones: Indicates acute toxicity (fatal or toxic).
- Exclamation Mark: Indicates skin/eye irritation, skin sensitization, acute toxicity (harmful), narcotic effects, or respiratory tract irritation.

## Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is critical for its safe handling and storage.

Table 2: Physical and Chemical Properties of **3-Chloro-4-fluorophenylhydrazine hydrochloride**

| Property          | Value   | Source |
|-------------------|---|--------|
| CAS Number        | 175135-74-7   | [1][4] |
| Molecular Formula | C <sub>6</sub> H <sub>7</sub> Cl <sub>2</sub> FN <sub>2</sub> | [1][4] |
| Molecular Weight  | 197.03 g/mol  | [1][4] |
| Appearance        | Solid / Powder  | [4]    |
| Melting Point     | ~210°C (decomposition)  | [1]    |
| Purity            | 98%   | [1]    |

## Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to minimize exposure risk.

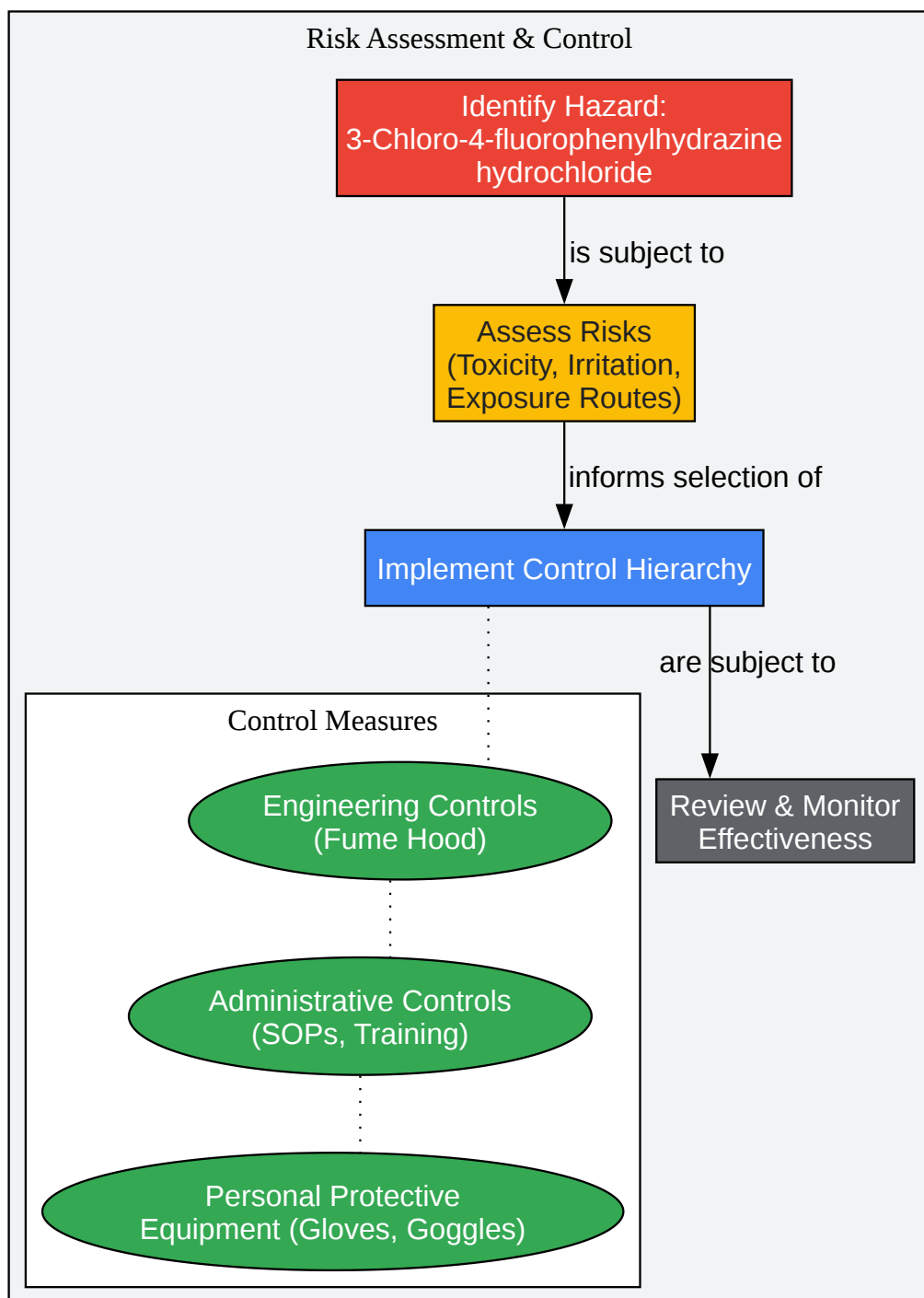
### Handling Procedures

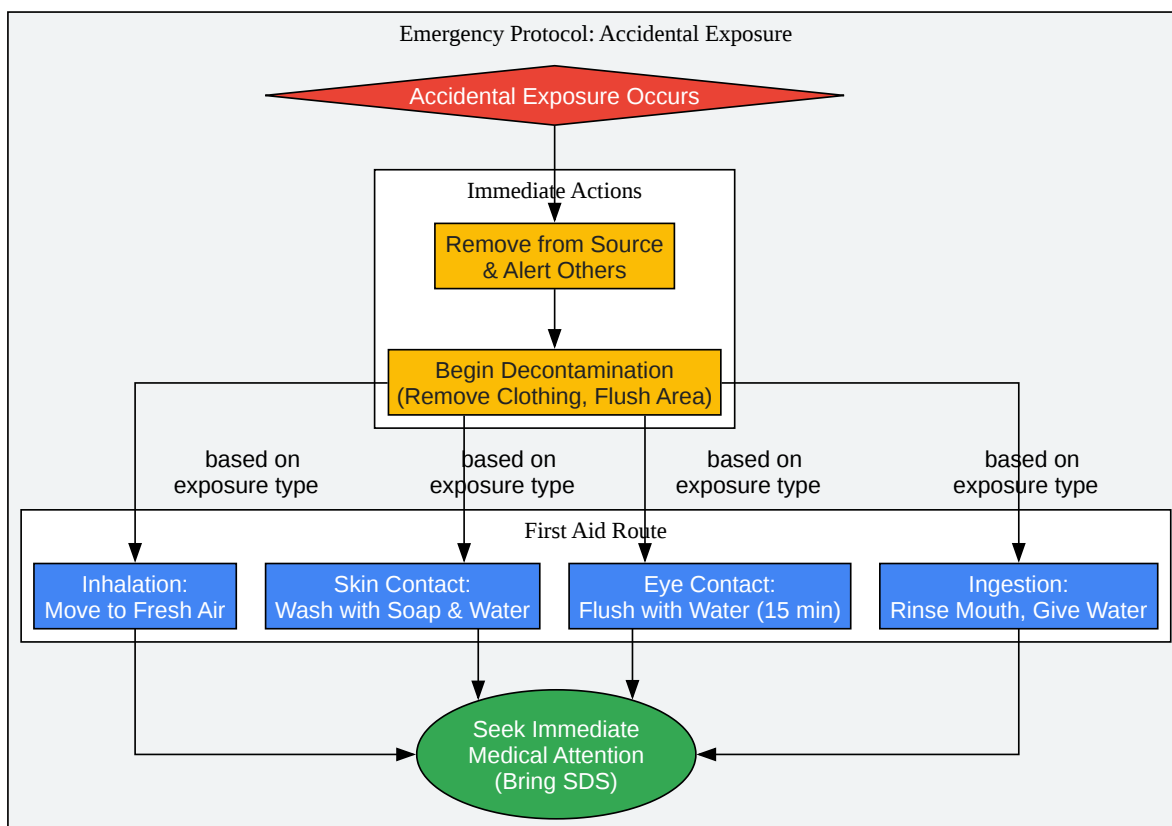
- General Handling: Avoid all personal contact, including inhalation of dust.[2] Use only in a well-ventilated area or under a chemical fume hood.[2][5] Do not eat, drink, or smoke when using this product.[2][3] Wash hands and any exposed skin thoroughly after handling.[2][3]
- Engineering Controls: Ensure that eyewash stations and safety showers are close to the workstation location.[3][5][6]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[2][3] For eye protection, use safety glasses with side-shields or goggles conforming to EN166 or NIOSH standards.[3][7] Chemical-resistant gloves (e.g., nitrile rubber) should be worn.[8] If dust formation is likely, a NIOSH/MSHA-approved respirator (such as a type N95) is required.[9]

### Storage Requirements

- Conditions: Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[2][3][7] Keep away from incompatible materials such as strong oxidizing agents.[9]
- Security: Store in a locked-up area, accessible only to authorized personnel.[2][7]

- Container Integrity: Protect containers from physical damage and check regularly for leaks.  
[\[2\]](#)





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